

Methyl 2-amino-5-chlorobenzoate physical properties

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Compound of Interest

Compound Name: Methyl 2-amino-5-chlorobenzoate

Cat. No.: B046927

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An In-depth Technical Guide to the Physical Properties of **Methyl 2-amino-5-chlorobenzoate**

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of chemical intermediates is fundamental. **Methyl 2-amino-5-chlorobenzoate** (CAS No. 5202-89-1) is a key building block in the synthesis of pharmaceuticals, agrochemicals, and dyes.^[1] This technical guide provides a comprehensive overview of its core physical properties, the experimental methods used to determine them, and the relationship between its molecular structure and these characteristics.

Physicochemical Data Summary

Methyl 2-amino-5-chlorobenzoate is a crystalline organic compound that appears as a white to off-white or pale yellow powder at room temperature.^{[1][2][3]} It is recognized for its thermal stability and versatility in the custom synthesis of various benzoate derivatives.^[1] The key physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₈ H ₈ ClNO ₂	[2]
Molecular Weight	185.61 g/mol	[3][4]
Melting Point	66-73 °C	[2][5][6]
Boiling Point	168-170 °C at 22 mmHg	[2][5]
Density	~1.3 g/cm ³	[2][5]
Appearance	White to off-white or pale yellow crystalline powder/solid	[1][2][3]
Solubility	Soluble in DMSO and methanol; insoluble in water.	[1]
Flash Point	131.5 °C	[2]
Refractive Index	~1.58	[2][5]
InChI Key	IGHVUURTQGBABT-UHFFFAOYSA-N	[4]
CAS Number	5202-89-1	[1][2]

Molecular Structure and Properties

The physical properties of an organic compound are intrinsically linked to its molecular structure.[7] **Methyl 2-amino-5-chlorobenzoate** consists of a benzene ring substituted with an amino group (-NH₂), a chlorine atom (-Cl), and a methyl ester group (-COOCH₃). The molecule is nearly planar.[8] The presence of polar functional groups (amino and ester) and the halogen atom contribute to intermolecular forces, such as hydrogen bonding, which influence properties like melting and boiling points.[7][8] An intramolecular hydrogen bond is also present between the amino group and the ester's carbonyl oxygen, forming a stable six-membered ring.[8]

Caption: Relationship between molecular structure and physical properties.

Experimental Protocols

The determination of the physical properties of **Methyl 2-amino-5-chlorobenzoate** follows standard laboratory procedures for organic compounds.

Synthesis of Methyl 2-amino-5-chlorobenzoate

A documented laboratory synthesis involves a two-step process starting from 2-aminobenzoic acid.^[8]

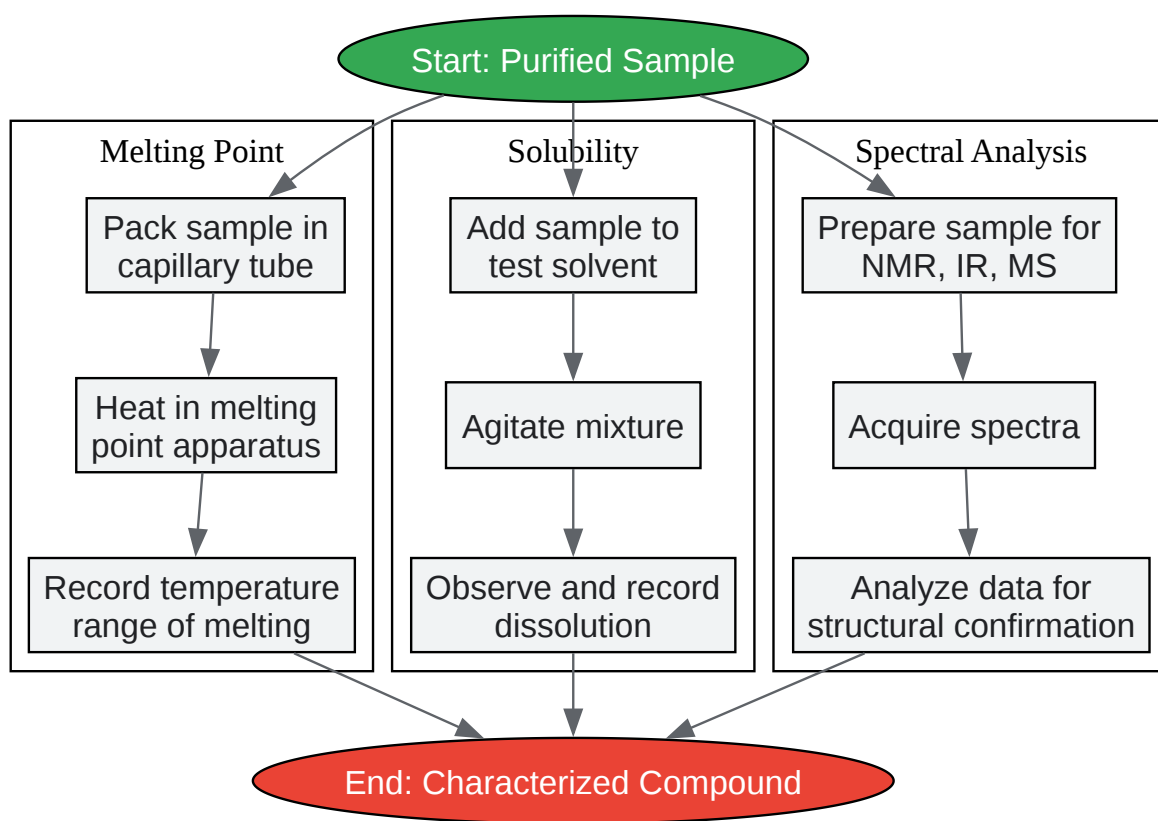
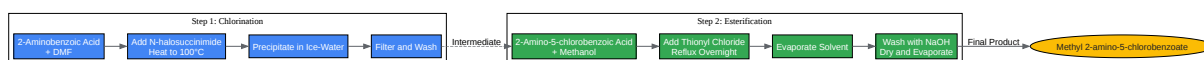
Step 1: Chlorination of 2-aminobenzoic acid

- Dissolve 2-aminobenzoic acid (10 g, 66 mmol) in N,N-Dimethylformamide (DMF, 40 mL).
- Add an N-halosuccinimide (66 mmol) to the solution.
- Heat the reaction mixture to 100 °C for 40 minutes.
- Cool the mixture to room temperature and let it stand overnight.
- Pour the mixture slowly into ice-water (150 mL) to precipitate a white solid.
- Filter the solid and wash it with water (3 x 50 mL).
- The resulting intermediate is 2-amino-5-chlorobenzoic acid.

Step 2: Esterification of 2-amino-5-chlorobenzoic acid

- Add the intermediate 2-amino-5-chlorobenzoic acid (20 mmol) to an alcohol solution (e.g., methanol, 60 mL).
- Add thionyl chloride (60 mmol) to the suspension.
- Reflux the mixture overnight.
- Evaporate the solvent under reduced pressure.
- Add ethyl acetate (EtOAc) to the residue and wash with a 10% sodium hydroxide (NaOH) solution.

- Dry the organic layer, filter, and evaporate the solvent to yield the final product, **Methyl 2-amino-5-chlorobenzoate**.^[8]



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